

Proper Disposal of PD153035: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PD153035

Cat. No.: B1662475

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory management. This guide provides essential safety and logistical information for the proper disposal of **PD153035**, a potent EGFR inhibitor.

While **PD153035** is not classified as a hazardous substance under Regulation (EC) No. 1907/2006 (REACH), and therefore a formal safety data sheet (SDS) is not mandated, it is imperative to follow standard laboratory safety protocols for chemical waste disposal to ensure a safe working environment and environmental protection.^[1]

Chemical and Physical Properties

A thorough understanding of a compound's properties is the first step toward safe handling and disposal.

Property	Value
Chemical Name	4-[(3-Bromophenyl)amino]-6,7-dimethoxyquinazoline
CAS Number	153436-54-5
Molecular Formula	C ₁₆ H ₁₄ BrN ₃ O ₂
Molecular Weight	360.21 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO
Storage	Store at -20°C. Stock solutions in DMSO are stable for up to 6 months at -20°C.

Step-by-Step Disposal Procedures

The following procedures provide a clear, step-by-step guide for the disposal of **PD153035** in both solid form and as a solution in dimethyl sulfoxide (DMSO).

Disposal of Solid PD153035 Waste

- Collection:
 - Place all solid waste containing **PD153035**, including unused or expired product and contaminated consumables (e.g., weigh boats, pipette tips, gloves), into a designated, clearly labeled, and sealable waste container.
 - The container should be made of a material compatible with chemical waste.
- Labeling:
 - Label the waste container clearly with "**PD153035 Solid Waste**" and include the date of accumulation.
- Storage:

- Store the sealed waste container in a designated, secure area for chemical waste, away from incompatible materials.
- Disposal:
 - Arrange for pickup and disposal by a licensed chemical waste management service. Do not dispose of solid **PD153035** in general laboratory or municipal trash.

Disposal of **PD153035** in DMSO Solution

- Collection:
 - Collect all liquid waste containing **PD153035** dissolved in DMSO in a dedicated, leak-proof, and sealable container.
 - The container must be compatible with DMSO.
- Labeling:
 - Clearly label the waste container with "**PD153035** in DMSO" and specify the approximate concentration. Include the date of accumulation.
- Storage:
 - Store the sealed liquid waste container in a designated area for flammable and chemical waste, within secondary containment to prevent spills.
- Disposal:
 - Dispose of the **PD153035** in DMSO solution through a licensed hazardous waste disposal company. Do not pour down the drain.

Decontamination of Empty Containers

- Triple Rinsing:
 - Thoroughly rinse the empty **PD153035** container with a suitable solvent (e.g., ethanol or acetone) at least three times.

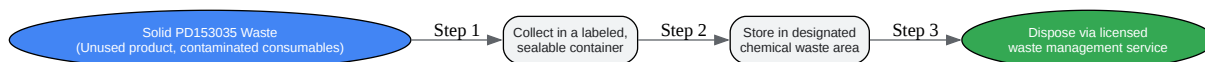
- Collect the rinsate as chemical waste and add it to the appropriate liquid waste container.
- Disposal of Rinsed Container:
 - Once triple-rinsed and dry, deface or remove the original label. The container can then be disposed of as regular laboratory glass or plastic waste, in accordance with institutional policies.

Experimental Protocols

While specific experimental protocols for the disposal of **PD153035** are not available, the procedures outlined above are based on established best practices for laboratory chemical waste management. The key principle is the segregation and proper containment of the chemical waste, followed by disposal through a certified waste management vendor.

Visualizing the Disposal Workflow

To further clarify the proper disposal pathway for **PD153035**, the following diagrams illustrate the logical workflow for both solid and liquid waste streams.



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Caption: Workflow for Solid **PD153035** Disposal.



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Caption: Workflow for Liquid **PD153035** Disposal.

By adhering to these procedures, laboratories can ensure the safe handling and disposal of **PD153035**, fostering a culture of safety and environmental responsibility. Always consult your

institution's specific guidelines for chemical waste management.

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References

- 1. merckmillipore.com [merckmillipore.com]
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